

A Technical Guide to the Physicochemical Properties of 2-Bromo-3-thiophenecarboxylic Acid

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Compound of Interest

Compound Name: 2-Bromo-3-thiophenecarboxylic acid

Cat. No.: B1280017

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This document provides a detailed overview of the key physicochemical properties of **2-Bromo-3-thiophenecarboxylic acid** (CAS No: 24287-95-4), a versatile heterocyclic building block crucial in pharmaceutical and materials science research. The focus is on its melting point and solubility, with standardized methodologies for their determination.

Core Physicochemical Properties

2-Bromo-3-thiophenecarboxylic acid is an aromatic carboxylic acid whose unique thiophene ring structure and bromine substituent make it a valuable intermediate in organic synthesis.[\[1\]](#) It typically appears as an off-white to light yellow crystalline powder.[\[1\]](#)[\[2\]](#)

Data Summary

The following tables summarize the reported physical and chemical properties of the compound.

- Table 1: Identification and Structural Data

Identifier	Value	Reference
CAS Number	24287-95-4	[1] [3] [4]
Molecular Formula	C ₅ H ₃ BrO ₂ S	[1] [2]
Molecular Weight	207.05 g/mol	[1] [4] [5]
Appearance	Light yellow crystalline powder	[1]

- Table 2: Melting Point Data

Reported Melting Point (°C)	Source
178-182 °C	[4] [5]
170-176 °C	[1]
168-172 °C	[2]

- Table 3: Solubility Profile

Solvent	Solubility	Reference
Water	Insoluble	[2]
Ethanol	Soluble	[2]
Dichloromethane	Soluble	[2]

Experimental Protocols

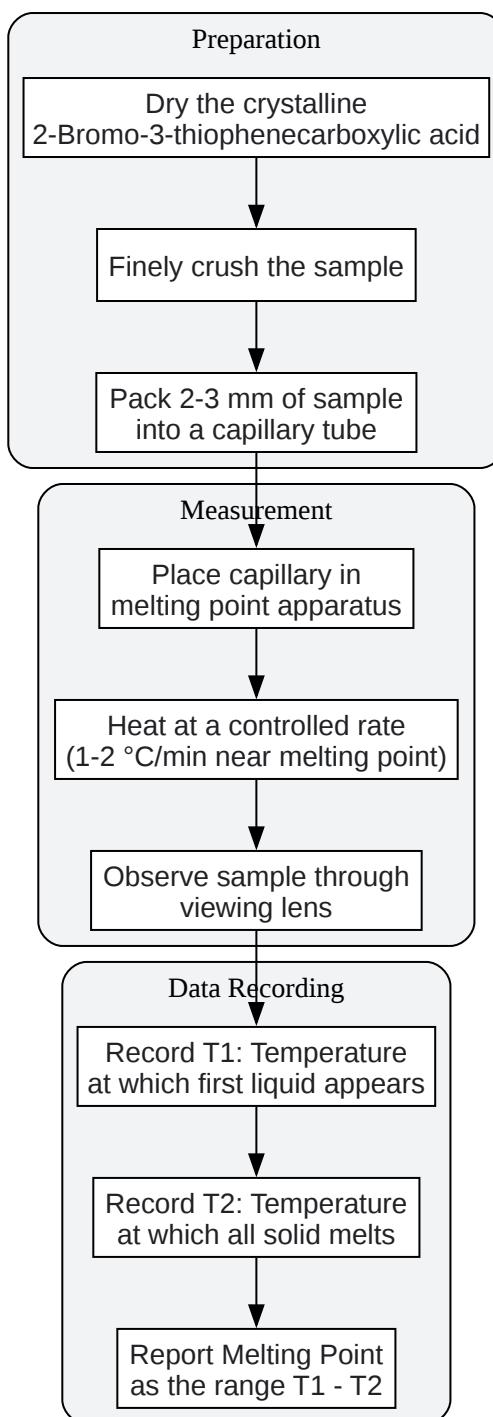
While the precise conditions for the measurements cited above are not detailed in the source documents, the following sections describe standardized, widely accepted laboratory protocols for determining the melting point and solubility of a solid organic compound like **2-Bromo-3-thiophenecarboxylic acid**.

2.1. Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of purity. The capillary method is a common and reliable technique for its determination.

Methodology:

- Sample Preparation: A small amount of the dry **2-Bromo-3-thiophenecarboxylic acid** powder is finely crushed. The open end of a glass capillary tube is tapped into the powder to pack a small amount (2-3 mm in height) into the sealed end.
- Apparatus Setup: The packed capillary tube is placed into a calibrated melting point apparatus. The apparatus is equipped with a heating block, a thermometer or digital temperature sensor, and a viewing lens.
- Heating and Observation: The sample is heated at a controlled rate (e.g., a rapid ramp to $\sim 15^{\circ}\text{C}$ below the expected melting point, followed by a slow ramp of $1\text{-}2^{\circ}\text{C}$ per minute).
- Data Recording: The temperature at which the first liquid drop appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion) are recorded. This range represents the melting point. For a pure compound, this range is typically narrow.



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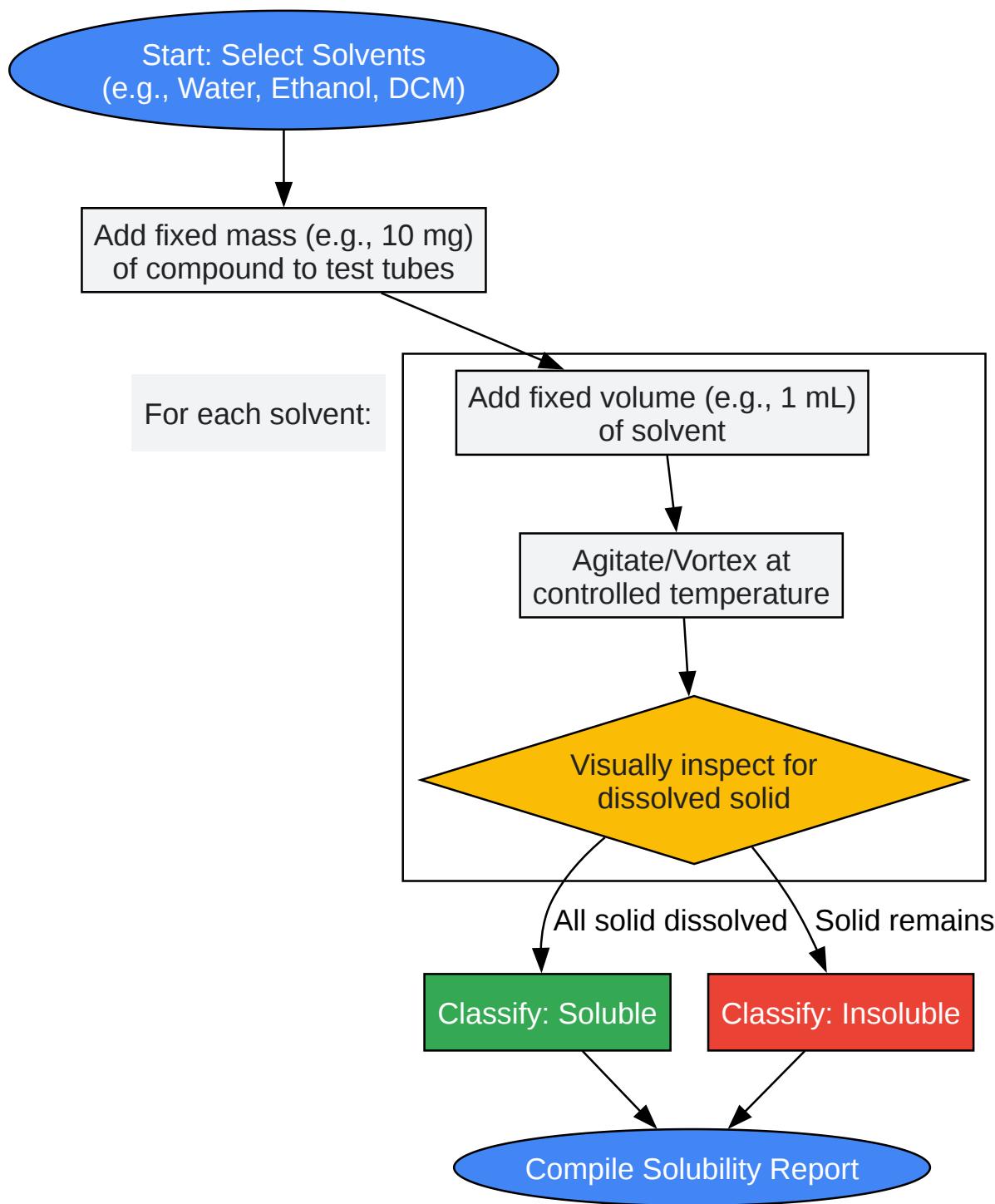
Workflow for Melting Point Determination

2.2. Qualitative Solubility Assessment

Solubility is a fundamental property that dictates a compound's utility in various applications, from reaction chemistry to formulation.

Methodology:

- Solvent Selection: A panel of representative solvents is chosen (e.g., water, ethanol, dichloromethane, acetone, hexane).
- Sample Preparation: A fixed amount of **2-Bromo-3-thiophenecarboxylic acid** (e.g., 10 mg) is weighed and placed into a series of clean, dry test tubes.
- Solvent Addition: A specific volume of a solvent (e.g., 1 mL) is added to a test tube. This corresponds to a concentration of 10 mg/mL.
- Mixing and Observation: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., 25°C).
- Classification: The sample is visually inspected.
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: Some solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.[\[2\]](#)
- Iteration: The process is repeated for each selected solvent.

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Workflow for Qualitative Solubility Testing

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 2-Bromo-3-thiophenecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280017#2-bromo-3-thiophenecarboxylic-acid-melting-point-and-solubility]

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